

# An In-depth Technical Guide to Hexapentacontane (CAS Number: 7719-82-6)

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## Compound of Interest

Compound Name: Hexapentacontane

Cat. No.: B3283717

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## Introduction

**Hexapentacontane**, a long-chain saturated hydrocarbon with the chemical formula  $C_{56}H_{114}$ , is a compound of increasing interest in materials science and nanotechnology.[1] As a high-molecular-weight alkane, it exhibits unique physical properties and a propensity for self-assembly, making it a valuable model for studying crystallization and a building block for novel nanostructures.[1] This guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **hexapentacontane**, with a focus on its potential in research and development.

## Physicochemical Properties

**Hexapentacontane** is a white, waxy solid at room temperature. Its high molecular weight results in a high melting and boiling point compared to shorter-chain alkanes.[1] The stability of its carbon-hydrogen bonds contributes to its relatively low reactivity.[1]

Table 1: Physical and Chemical Properties of **Hexapentacontane**

Property	Value	Source
CAS Number	7719-82-6	PubChem[2]
Molecular Formula	C <sub>56</sub> H <sub>114</sub>	PubChem[2]
Molecular Weight	787.5 g/mol	PubChem[2]
Melting Point	96-99 °C	ChemicalBook
Boiling Point (est.)	601.13 °C	ChemicalBook
Density (est.)	0.9271 g/cm <sup>3</sup>	ChemicalBook
XLogP3	29.9	PubChem[2]
IUPAC Name	Hexapentacontane	PubChem[2]

## Synthesis of Hexapentacontane

**Hexapentacontane** can be synthesized through classic organic coupling reactions designed to form long carbon-carbon single bonds. The two primary methods are Kolbe electrolysis and the Wurtz reaction. Both methods are suitable for creating symmetrical alkanes.

### Kolbe Electrolysis

This method involves the electrochemical decarboxylation of a carboxylic acid salt.[1] For the synthesis of **hexapentacontane**, a salt of a C<sub>28</sub> carboxylic acid, such as octacosanoic acid, would be used. The reaction proceeds through a radical mechanism at the anode.[3]

A specific protocol for **hexapentacontane** synthesis via Kolbe electrolysis is not readily available in the reviewed literature. However, a generalized procedure for the synthesis of long-chain alkanes is as follows:

- **Preparation of the Electrolyte:** A potassium or sodium salt of the corresponding carboxylic acid (in this case, potassium octacosanoate) is dissolved in a suitable solvent, typically methanol or a mixture of methanol and water, to create the electrolyte solution.
- **Electrolytic Cell Setup:** An undivided electrolytic cell is equipped with two platinum or graphite electrodes. The electrolyte solution is added to the cell.

- **Electrolysis:** A constant current is passed through the solution. At the anode, the carboxylate is oxidized, leading to decarboxylation and the formation of alkyl radicals. These radicals then dimerize to form the desired alkane.
- **Work-up and Purification:** After the reaction is complete, the resulting mixture is typically treated with water to dissolve any remaining salts. The organic layer containing the alkane is extracted with a nonpolar solvent like hexane or ether. The solvent is then removed under reduced pressure, and the crude product is purified by recrystallization or chromatography to yield the pure long-chain alkane.

Diagram 1: Kolbe Electrolysis Workflow for **Hexapentacontane** Synthesis

Caption: Generalized workflow of Kolbe electrolysis for alkane synthesis.

## Wurtz Reaction

The Wurtz reaction is a coupling reaction where two alkyl halides react with sodium metal in a dry ether solvent to form a new carbon-carbon bond.<sup>[4]</sup> To synthesize **hexapentacontane**, an alkyl halide with 28 carbon atoms, such as 1-bromooctacosane, would be used.

A detailed protocol for the synthesis of **hexapentacontane** via the Wurtz reaction is not widely published. The following is a generalized procedure for long-chain alkane synthesis:

- **Reaction Setup:** A three-necked flask equipped with a reflux condenser, a dropping funnel, and a mechanical stirrer is flushed with an inert gas (e.g., argon or nitrogen). Dry diethyl ether or tetrahydrofuran is added to the flask, followed by finely cut sodium metal.
- **Addition of Alkyl Halide:** The alkyl halide (e.g., 1-bromooctacosane) is dissolved in dry ether and added dropwise to the stirred suspension of sodium metal. The reaction is often initiated by gentle heating.
- **Reaction and Reflux:** The reaction mixture is refluxed for several hours to ensure complete reaction.
- **Quenching and Work-up:** After the reaction is complete, the mixture is cooled, and any unreacted sodium is carefully quenched by the slow addition of ethanol. The mixture is then washed with water to remove sodium salts.

- **Purification:** The organic layer is separated, dried over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), and the solvent is evaporated. The resulting solid alkane is then purified by recrystallization from a suitable solvent.

Diagram 2: Wurtz Reaction Workflow for **Hexapentacontane** Synthesis

Caption: Simplified workflow of the Wurtz reaction for alkane synthesis.

## Applications in Research and Drug Development

The unique properties of **hexapentacontane** make it a valuable material in several research areas, including drug delivery and materials science.

## Self-Assembly and Nanostructure Formation

Due to the strong van der Waals forces between its long hydrocarbon chains, **hexapentacontane** has a high tendency to self-assemble into ordered nanostructures.<sup>[1]</sup> This property allows it to be used as a building block for creating cylindrical micelles, bilayer structures, and Langmuir-Blodgett films.<sup>[1]</sup> These nanostructures have potential applications in drug delivery, biosensors, and molecular electronics.<sup>[1]</sup>

- **Subphase Preparation:** A Langmuir-Blodgett trough is filled with ultrapure water as the subphase.
- **Monolayer Spreading:** A solution of **hexapentacontane** in a volatile, water-immiscible solvent (e.g., chloroform) is carefully spread onto the water surface. The solvent evaporates, leaving a monolayer of **hexapentacontane** molecules.
- **Monolayer Compression:** Movable barriers on the trough compress the monolayer, forcing the molecules into a more ordered, condensed phase. The surface pressure is monitored during this process.
- **Film Deposition:** A solid substrate (e.g., silicon wafer, quartz) is vertically dipped into and withdrawn from the trough through the compressed monolayer. With each pass, a single layer of **hexapentacontane** is transferred to the substrate. This process can be repeated to build up multilayer films.

Diagram 3: Logical Relationship of **Hexapentacontane** in Nanomedicine

Caption: Application of **hexapentacontane** in nanomedicine drug delivery.

## Model System for Crystallization Studies

The long, flexible nature of **hexapentacontane** molecules makes it an excellent model system for studying the fundamental processes of crystallization and self-organization in organic materials. Understanding how these molecules pack to form crystals can provide insights into self-assembly in more complex organic systems.

## Tribology and Lubrication

**Hexapentacontane** has been investigated for its lubricating properties. It can form low-friction films on various surfaces, which could potentially reduce wear and tear.<sup>[1]</sup> This makes it a candidate for use in advanced lubricants, particularly for micro- and nanoelectromechanical systems (MEMS and NEMS).<sup>[1]</sup>

## Safety and Handling

**Hexapentacontane** is generally considered to have low toxicity and does not meet the criteria for GHS hazard classification.<sup>[2]</sup> However, as with any chemical, it should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn.

## Conclusion

**Hexapentacontane**, identified by CAS number 7719-82-6, is a long-chain alkane with significant potential in materials science and nanotechnology. Its well-defined chemical structure and propensity for self-assembly make it a valuable tool for researchers. While detailed experimental protocols for its specific synthesis and application are not abundant in public literature, generalized methods for long-chain alkanes provide a solid foundation for its use in the laboratory. Further research into the tailored synthesis and controlled self-assembly of **hexapentacontane** is likely to uncover new applications in areas such as drug delivery, molecular electronics, and advanced lubrication.

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